

2-Methylbutyl acetate-d3 molecular weight and formula

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Compound of Interest

Compound Name: 2-Methylbutyl acetate-d3

Cat. No.: B12367055

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In-Depth Technical Guide to 2-Methylbutyl acetate-d3

This technical guide provides comprehensive information on the molecular properties and synthesis of **2-Methylbutyl acetate-d3** for researchers, scientists, and professionals in drug development. This deuterated ester is a valuable tool in various analytical and research applications.

Core Molecular Data

Stable isotope-labeled compounds like **2-Methylbutyl acetate-d3** are critical as internal standards for mass spectrometry-based quantitative analysis or as tracers in metabolic studies. The introduction of deuterium atoms results in a higher molecular weight compared to the non-deuterated form, allowing for clear differentiation in analytical assays.

For comparative purposes, the molecular properties of both **2-Methylbutyl acetate-d3** and its non-deuterated counterpart are summarized in the table below.

Property	2-Methylbutyl acetate-d3	2-Methylbutyl acetate
Chemical Formula	C ₇ H ₁₁ D ₃ O ₂ [1]	C ₇ H ₁₄ O ₂ [2]
Molecular Weight	133.20 g/mol [3][4]	130.18 g/mol [5]
Monoisotopic Mass	133.118209923 Da[4]	130.099379692 Da[6]

Synthesis Methodology: Fischer Esterification

The synthesis of 2-Methylbutyl acetate is typically achieved through a Fischer esterification reaction. This process involves the acid-catalyzed reaction between an alcohol and a carboxylic acid.[3] For the preparation of **2-Methylbutyl acetate-d3**, a deuterated starting material would be utilized. The general protocol is outlined below.

Experimental Protocol

Objective: To synthesize **2-Methylbutyl acetate-d3** via Fischer esterification.

Materials:

- 2-Methylbutanol or a deuterated isotopologue
- Acetic acid-d3 (or Acetic acid with deuterated 2-Methylbutanol)
- Concentrated sulfuric acid (catalyst)
- Anhydrous sodium sulfate
- Saturated sodium bicarbonate solution
- Saturated brine solution
- Standard laboratory glassware for reflux and distillation

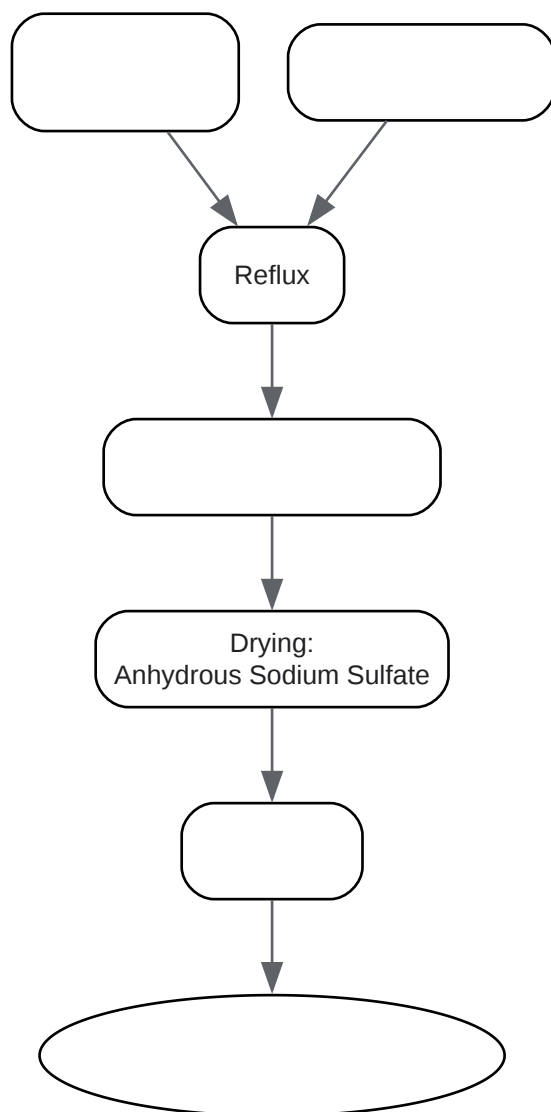
Procedure:

- Reaction Setup: In a round-bottom flask, combine 2-methylbutanol and the deuterated acetic acid.

- **Catalyst Addition:** Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- **Reflux:** Heat the reaction mixture to reflux for a specified period to drive the esterification to completion.
- **Work-up:** After cooling, the mixture is washed sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and saturated brine solution.
- **Drying:** The organic layer is dried over anhydrous sodium sulfate.
- **Purification:** The final product is purified by distillation to yield **2-Methylbutyl acetate-d3**.

Logical Workflow of Synthesis

The following diagram illustrates the key steps in the synthesis of **2-Methylbutyl acetate-d3**.



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Caption: Fischer Esterification workflow for **2-Methylbutyl acetate-d3** synthesis.

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